

safe handling and storage procedures for anhydrous aluminum bromide

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Compound of Interest

Compound Name: Aluminum bromide

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Application Notes and Protocols for Anhydrous Aluminum Bromide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures and safety information for the handling and storage of anhydrous **aluminum bromide** (AlBr_3). Strict adherence to these protocols is essential to ensure personnel safety and maintain the integrity of the material.

Hazard Summary

Anhydrous **aluminum bromide** is a highly reactive and corrosive solid. It reacts violently with water, releasing toxic and corrosive hydrogen bromide gas.^{[1][2][3]} It can cause severe burns to the skin, eyes, and respiratory tract.^{[1][4]} Ingestion can be harmful and may cause significant damage to the digestive system.^{[1][2]} It is also corrosive to many metals.^{[1][4]}

Quantitative Data Summary

Parameter	Value	Source
Recommended Storage Temperature	2 - 8 °C (36 - 46 °F)	[4]
ACGIH Exposure Limit (as Al)	2 mg/m ³ TWA	[2][3]
NIOSH Exposure Limit (as Al)	2 mg/m ³ TWA	[2]
Oral LD50 (Rat)	1598 mg/kg	[1][2]
Density	3.205 g/cm ³ at 25 °C	[4]
Melting Point	94 - 98 °C	[4]
Boiling Point	265 °C	[1]

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling anhydrous **aluminum bromide**. The following PPE is mandatory:

- Eye and Face Protection: Chemical safety goggles and a face shield are required.[1][2]
- Skin Protection: A chemical-resistant and flame-retardant suit or lab coat should be worn.[1]
Nitrile rubber gloves are recommended, and all clothing should be clean daily.[1][3]
- Respiratory Protection: When dust is generated or in case of insufficient ventilation, a self-contained breathing apparatus (SCBA) or a respirator with a suitable filter (e.g., Filter B-(P3)) should be used.[1][4]

Safe Handling and Storage Protocols

Engineering Controls

- Ventilation: All handling of anhydrous **aluminum bromide** must be performed in a well-ventilated area, preferably within a chemical fume hood.[1][2]
- Emergency Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.[2][5]

Handling Procedures

- Training: All personnel must be trained on the proper handling and storage of anhydrous **aluminum bromide** before use.[3]
- Avoid Contact: Do not allow the substance to come into contact with skin, eyes, or clothing.
[2] Do not breathe the dust.[1]
- Moisture Control: Anhydrous **aluminum bromide** reacts violently with water.[1][2][3] Ensure that all equipment and the handling environment are scrupulously dry. Never add water to this product.[1]
- Inert Atmosphere: For prolonged handling or when the material is transferred, an inert atmosphere (e.g., nitrogen or argon) is recommended.
- Hygiene: Wash hands and face thoroughly after handling.[4] Contaminated clothing should be removed immediately.[4] Do not eat, drink, or smoke in the handling area.[3][4]

Storage Procedures

- Container: Store in the original, tightly closed container.[1][2][4] Suitable materials include amber glass bottles.[4] Metal containers are not suitable.[4]
- Conditions: Store in a cool, dry, and well-ventilated area, away from incompatible materials.
[1][2][5] Refrigerated storage at 2-8°C is recommended.[2][4]
- Incompatibilities: Keep away from water, moisture, acids, alcohols, strong oxidizing agents, and certain metals.[1][2][3][5] Violent reactions can occur with sodium and potassium.[3]
- Security: Store in a locked and corrosive-resistant area.[4][6]

Emergency Procedures

Spill Response

- Immediate Actions: Evacuate the area and ensure adequate ventilation.[4] Do not touch spilled material.[1]
- Small Spills:

- Wearing appropriate PPE, cover the spill with a dry, inert absorbent material such as sand or vermiculite. Do not use combustible materials.
- Carefully sweep up the absorbed material and place it into a suitable, dry, and labeled container for disposal.[\[2\]](#)[\[5\]](#)
- Do not add water to the spill site.[\[2\]](#)[\[5\]](#)
- Large Spills:
 - Evacuate the laboratory and notify emergency personnel.
 - Isolate the spill area.
 - If possible and safe to do so, stop the leak.[\[1\]](#)

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)
- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[1\]](#)[\[7\]](#)

Experimental Protocol: Friedel-Crafts Acylation

The following is a representative protocol for a Friedel-Crafts acylation reaction. All safety precautions outlined in this document must be strictly followed.

Reaction: Acylation of an aromatic compound (e.g., benzene) with an acylating agent (e.g., acetyl chloride) using anhydrous **aluminum bromide** as a catalyst.

Materials:

- Anhydrous **aluminum bromide**
- Anhydrous benzene (or other suitable aromatic substrate)
- Acetyl chloride (or other suitable acylating agent)
- Anhydrous solvent (e.g., dichloromethane)
- Concentrated hydrochloric acid
- 5% Sodium hydroxide solution
- Anhydrous magnesium sulfate
- Ice

Procedure:

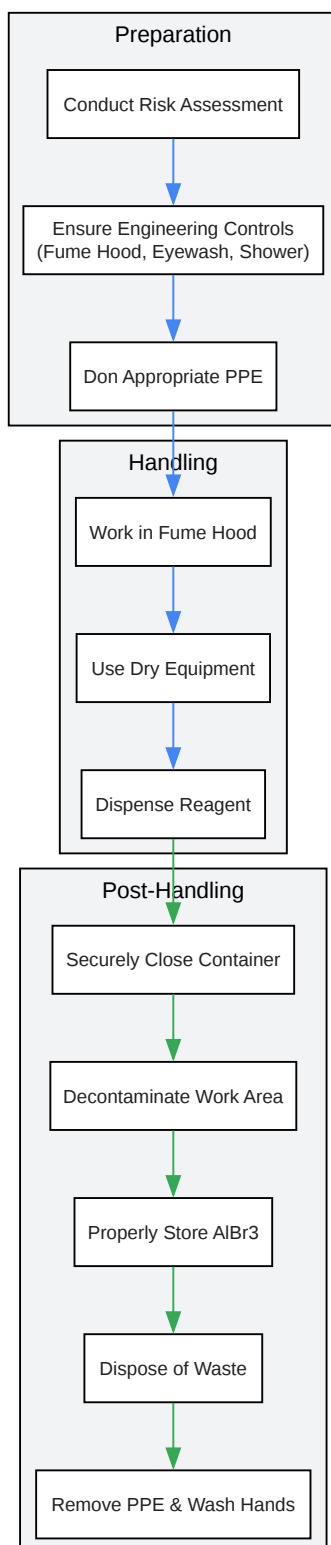
- Setup: Assemble a clean, dry, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer. Protect the apparatus from atmospheric moisture using drying tubes.
- Catalyst Addition: In a fume hood, carefully add anhydrous **aluminum bromide** to the flask containing the anhydrous solvent.
- Substrate Addition: Add the anhydrous aromatic substrate to the flask.
- Acylating Agent Addition: Slowly add the acylating agent dropwise from the dropping funnel while stirring the mixture. The reaction is exothermic, so control the rate of addition to maintain a gentle reflux.
- Reaction: After the addition is complete, heat the mixture to maintain a gentle reflux for approximately 30 minutes, or until the evolution of hydrogen bromide gas ceases. An outlet for the gas should be directed to a gas trap containing a dilute sodium hydroxide solution.
- Quenching: Cool the reaction mixture to room temperature. In a well-ventilated fume hood, slowly and carefully pour the reaction mixture into a beaker containing a mixture of crushed

ice and concentrated hydrochloric acid with vigorous stirring. This will decompose the **aluminum bromide** complex.

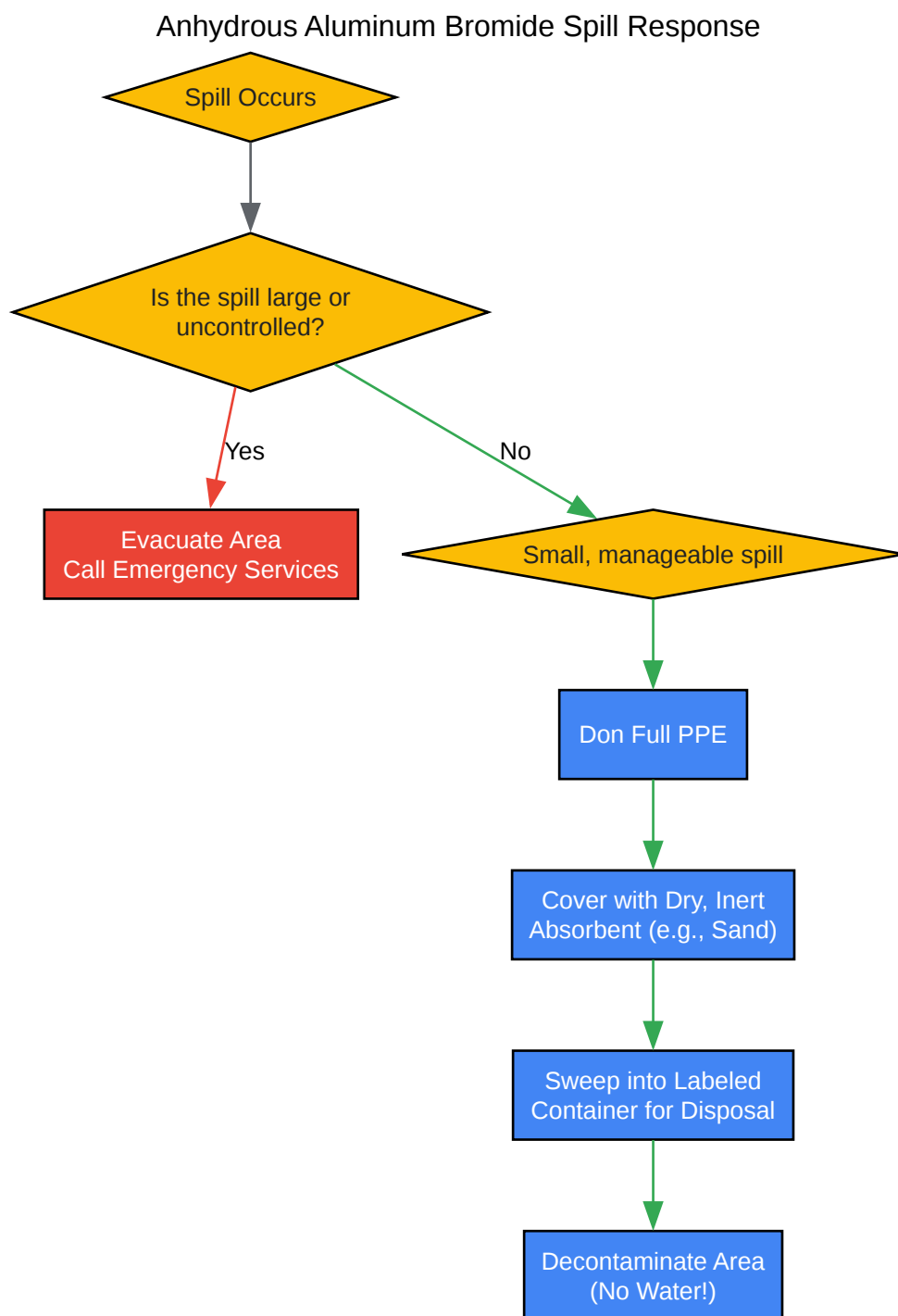
- Workup:
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Wash the organic layer sequentially with water, 5% sodium hydroxide solution, and then with water again.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter to remove the drying agent.
- Purification: Remove the solvent by distillation and purify the product by fractional distillation or recrystallization.

Visualizations

Safe Handling Workflow for Anhydrous Aluminum Bromide

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Caption: Workflow for the safe handling of anhydrous **aluminum bromide**.



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Caption: Decision tree for responding to an anhydrous **aluminum bromide** spill.

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